

Personal protective equipment for handling SQ 32970

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SQ 32970

Cat. No.: B1681095

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Essential Safety and Handling Guide for Forskolin

This guide provides crucial safety and logistical information for the handling of Forskolin, a common laboratory chemical used in various research applications. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Physical and Chemical Properties

Forskolin is an off-white, odorless solid.^[1] Key quantitative data are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	66575-29-9	[1][2][3][4]
Molecular Formula	C22H34O7	[2]
Molecular Weight	410.50	[2]
Melting Point	228 - 232 °C (442.4 - 449.6 °F)	[1][2]
Oral LD50 (mouse)	3,100 mg/kg	[3]
Oral LD50 (rat)	2,550 mg/kg	[3]
Intraperitoneal LD50 (rat)	92 mg/kg	[3]

Hazard Identification and First Aid

Forskolin is classified as harmful in contact with skin (Acute dermal toxicity, Category 4).[1][2][3][4]

First Aid Measures:

- Skin Contact: Immediately wash off with plenty of water for at least 15 minutes.[2] If you feel unwell, call a poison center or doctor.[1][4] Contaminated clothing should be washed before reuse.[1][4]
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[2] If irritation persists, seek medical attention.[5]
- Inhalation: Move the person to fresh air.[2] If breathing is difficult, give artificial respiration.[2] Seek medical attention if you feel unwell.[2][4]
- Ingestion: Do NOT induce vomiting.[1][2] Wash out the mouth with water and get medical attention.[6]

Personal Protective Equipment (PPE) and Handling

Adherence to proper personal protective equipment protocols is essential when handling Forskolin to minimize exposure and ensure personal safety.

Engineering Controls:

- Ensure adequate ventilation, especially in confined areas.[\[1\]](#)[\[2\]](#)
- An eyewash station and safety shower should be close to the workstation.[\[1\]](#)[\[2\]](#)

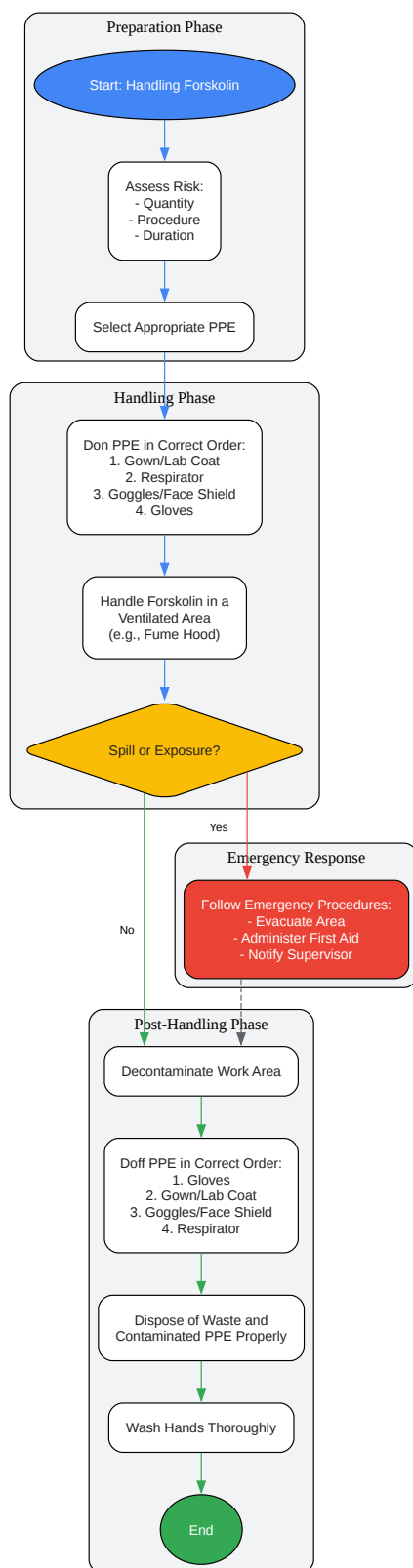
Personal Protective Equipment:

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[1\]](#)[\[2\]](#)
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[1\]](#)[\[2\]](#) Nitrile rubber gloves with a minimum thickness of 0.11 mm are recommended.[\[6\]](#)
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[1\]](#)[\[2\]](#)

Handling Precautions:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[5\]](#)
- Avoid dust formation.[\[1\]](#)[\[5\]](#)
- Do not ingest or inhale.[\[1\]](#)
- Handle in accordance with good industrial hygiene and safety practices.[\[1\]](#)[\[2\]](#)

Below is a workflow diagram for selecting and using Personal Protective Equipment when handling Forskolin.



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- To cite this document: BenchChem. [Personal protective equipment for handling SQ 32970]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1681095#personal-protective-equipment-for-handling-sq-32970]

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